

"2-Fluoro-3-methoxypyridine" molecular weight and formula

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Compound of Interest

Compound Name: 2-Fluoro-3-methoxypyridine

Cat. No.: B573476

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An In-Depth Technical Guide to 2-Fluoro-3-methoxypyridine

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This document provides a concise technical overview of **2-Fluoro-3-methoxypyridine**, a pyridine derivative of interest in synthetic and medicinal chemistry.

Core Physicochemical Data

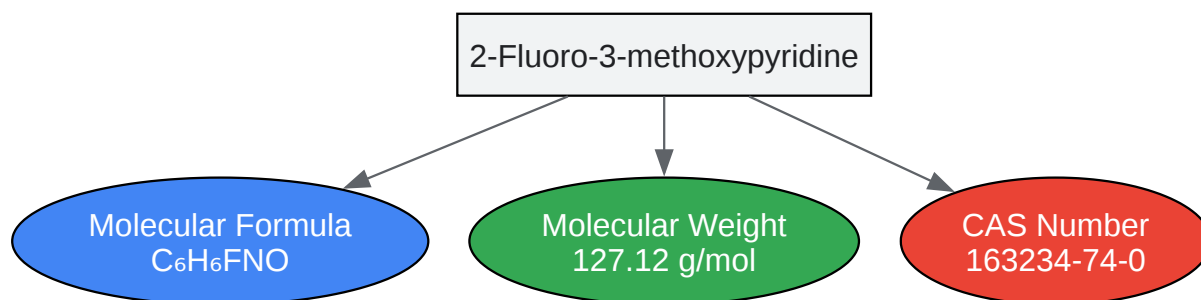
The fundamental molecular attributes of **2-Fluoro-3-methoxypyridine** have been determined and are presented below. This data is essential for stoichiometric calculations, analytical characterization, and interpretation of experimental results.

Property	Value	Source
Molecular Formula	C ₆ H ₆ FNO	[1][2][3][4]
Molecular Weight	127.12 g/mol	[1][2][3][4]
CAS Number	163234-74-0	[1][3][4]

Structural and Identifier Information

A compound's utility in research and development is intrinsically linked to its structure and the various systems used for its identification. The logical relationship between the common name

of **2-Fluoro-3-methoxypyridine** and its key identifiers is illustrated in the following diagram.



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Caption: Logical relationship of **2-Fluoro-3-methoxypyridine** to its core properties.

This technical guide is intended for research purposes only and does not constitute an endorsement for any specific therapeutic or diagnostic use.

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